Application Note & Protocol: Large-Scale Synthesis of 5-Chloro-6-isopropoxynicotinic acid

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Compound of Interest	
Compound Name:	*5-Chloro-6-isopropoxynicotinic acid*
CAS No.:	*187401-45-2*
Cat. No.:	*B169095*

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For: Researchers, scientists, and drug development professionals.

Introduction

5-Chloro-6-isopropoxynicotinic acid is a key intermediate in the synthesis of various pharmaceutical compounds. Its structural motif, featuring a substituted pyridine ring, makes it a valuable building block in medicinal chemistry. The efficient and scalable synthesis of this compound is therefore of significant interest to the drug development industry. This document provides a detailed overview of a robust and scalable synthetic route to **5-Chloro-6-isopropoxynicotinic acid**, including a step-by-step protocol, mechanistic insights, and considerations for large-scale production.

Chemical Properties and Safety Information

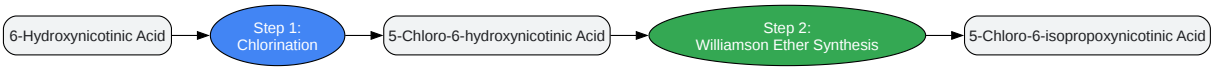
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Property	Value	Source
IUPAC Name	5-chloro-6-propan-2-yloxypyridine-3-carboxylic acid	[1]
CAS Number	187401-45-2	[1]
Molecular Formula	$C_9H_{10}ClNO_3$	[1]
Molecular Weight	215.63 g/mol	[1]
Physical Form	Solid	
Storage	Sealed in dry, 2-8°C	

Safety Precautions: **5-Chloro-6-isopropoxynicotinic acid** is classified as an irritant. It is essential to handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[1]

Synthetic Strategy Overview

The presented synthesis is a two-step process commencing from the commercially available 6-hydroxynicotinic acid. The overall synthetic transformation is depicted below:



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Caption: Overall synthetic route for **5-Chloro-6-isopropoxynicotinic acid**.

Step 1: Chlorination of 6-Hydroxynicotinic Acid

The initial step involves the regioselective chlorination of 6-hydroxynicotinic acid at the C5 position of the pyridine ring. This is achieved using a suitable chlorinating agent.

Step 2: Williamson Ether Synthesis

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The second step is a classic Williamson ether synthesis.[2][3][4] The hydroxyl group of 5-chloro-6-hydroxynicotinic acid is deprotonated by a base to form an alkoxide, which then acts as a nucleophile, attacking an isopropylating agent to form the desired isopropoxy ether. This reaction is a cornerstone of ether synthesis in organic chemistry due to its reliability and broad scope.[3]

Detailed Protocols

Protocol 1: Synthesis of 5-Chloro-6-hydroxynicotinic acid

This protocol is adapted from established procedures for the chlorination of hydroxypyridines.

Materials:

- 6-Hydroxynicotinic acid
- Thionyl chloride ($SOCl_2$)
- Pyridine
- Chloroform
- Hydrochloric acid (HCl)
- Deionized water

Procedure:

- Reaction Setup: In a suitably sized reactor equipped with a mechanical stirrer, reflux condenser, and a dropping funnel, suspend 6-hydroxynicotinic acid (1.0 eq) in chloroform.
- Addition of Pyridine: Add a catalytic amount of pyridine (0.24 eq) to the suspension.
- Addition of Thionyl Chloride: Under a nitrogen atmosphere, slowly add thionyl chloride (3.2 eq) to the mixture via the dropping funnel, maintaining the temperature below 40°C.

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- Reaction: After the addition is complete, heat the reaction mixture to reflux (approximately 60°C) and maintain for 2-3 hours.
- Chlorination: Cool the reaction mixture to 50-55°C. Introduce chlorine gas (1.96 eq) into the reaction mixture over a period of 1-2 hours.
- Work-up: Cool the reaction mixture to room temperature. The product, 5-chloro-6-hydroxynicotinoyl chloride, will precipitate. Filter the solid and wash with cold chloroform.
- Hydrolysis: Suspend the isolated 5-chloro-6-hydroxynicotinoyl chloride in water and heat to 80-90°C for 1-2 hours to effect hydrolysis to 5-chloro-6-hydroxynicotinic acid.
- Isolation: Cool the mixture and collect the precipitated 5-chloro-6-hydroxynicotinic acid by filtration. Wash the solid with cold water and dry under vacuum.

Protocol 2: Large-Scale Synthesis of **5-Chloro-6-isopropoxynicotinic acid**

This protocol details the Williamson ether synthesis for the isopropylation of 5-chloro-6-hydroxynicotinic acid.

Materials:

- 5-Chloro-6-hydroxynicotinic acid
- 2-Bromopropane
- Potassium carbonate (K_2CO_3)
- Dimethylformamide (DMF)
- Ethyl acetate
- Hexanes
- Deionized water
- Brine solution

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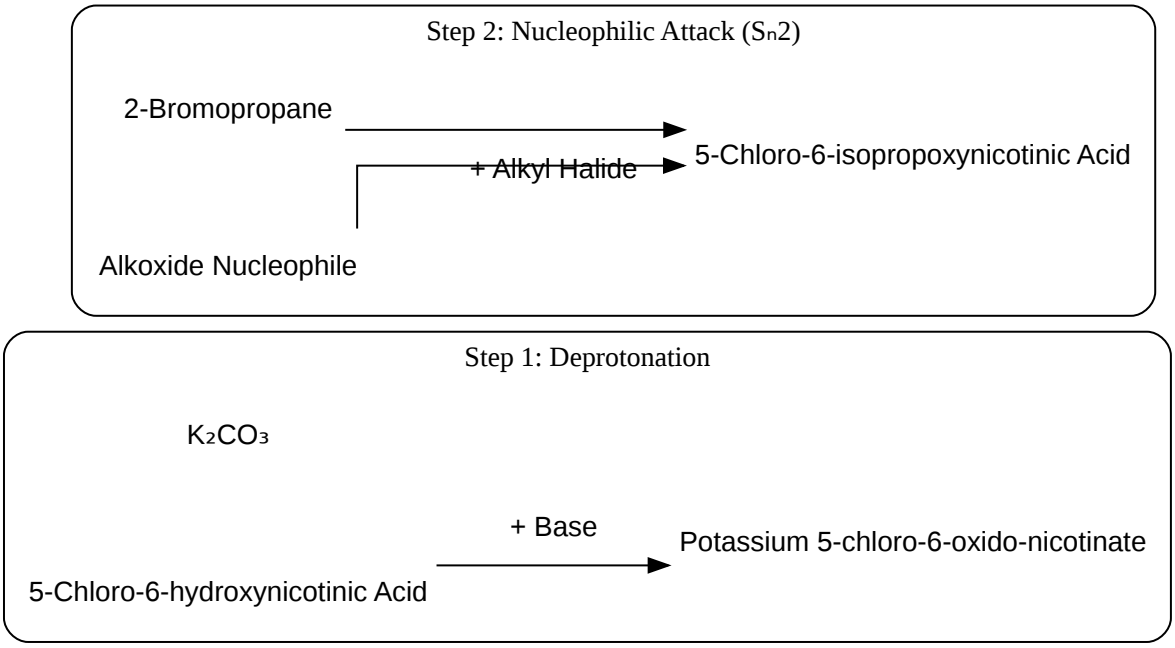
Procedure:

- Reaction Setup: Charge a large reactor equipped with a mechanical stirrer, thermometer, and reflux condenser with 5-chloro-6-hydroxynicotinic acid (1.0 eq), potassium carbonate (2.5 eq), and dimethylformamide (DMF).
- Addition of Alkylating Agent: Add 2-bromopropane (1.5 eq) to the reaction mixture.
- Reaction: Heat the mixture to 80-90°C and maintain for 4-6 hours. Monitor the reaction progress by TLC or HPLC.
- Quenching: After completion, cool the reaction mixture to room temperature and pour it into a larger vessel containing cold water.
- Acidification: Acidify the aqueous mixture to a pH of 3-4 with concentrated hydrochloric acid. This will precipitate the crude product.
- Extraction: Extract the product into ethyl acetate. Wash the organic layer with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **5-Chloro-6-isopropoxynicotinic acid**.
- Purification: Recrystallize the crude product from a mixture of ethyl acetate and hexanes to yield the pure product.

Mechanistic Insights

The key transformation in this synthesis is the Williamson ether synthesis, which proceeds via an S_n2 mechanism.[3][4]

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Sources

- 1. 5-Chloro-6-isopropoxynicotinic acid | C9H10ClNO3 | CID 18070582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Williamson Ether Synthesis (Chapter 116) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 3. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]

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